

An In-depth Technical Guide to Cyclohexylamine Carbonate: Synthesis, Structure, and Applications

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Compound of Interest

Compound Name: Cyclohexylamine carbonate

Cat. No.: B1583402

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Introduction

Cyclohexylamine carbonate is an organic salt formed from the reaction of cyclohexylamine, a primary aliphatic amine, and carbonic acid.[1][2] It is a white crystalline solid primarily recognized for its utility as a vapor phase corrosion inhibitor (VPI) and as a versatile intermediate in organic synthesis, including in the production of polymers and agrochemicals.[3][4][5] This technical guide provides a comprehensive overview of its chemical structure, synthesis methodologies, and key chemical reactions, tailored for researchers, scientists, and professionals in drug development and chemical manufacturing.

Chemical Structure and Properties

Cyclohexylamine carbonate is an ionic compound consisting of the cyclohexylammonium cation and a carbonate or bicarbonate anion. Its formation is a classic acid-base reaction where the basic amine neutralizes carbonic acid.[1] The structure is confirmed through spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy.[1] In ^1H and ^{13}C NMR spectroscopy, signals corresponding to both the cyclohexylammonium cation and the carbonate anion are identifiable.[1]

Table 1: Chemical Identifiers for **Cyclohexylamine Carbonate**

Identifier	Value
IUPAC Name	carbonic acid;cyclohexanamine [2] [3] [6]
CAS Number	20227-92-3, 13624-25-4 [1] [6]
Molecular Formula	C ₇ H ₁₅ NO ₃ [2] [3]
Molecular Weight	161.20 g/mol [1] [3] [6]
InChI Key	GTLQZNKUEFUUIS-UHFFFAOYSA-N [1] [3] [6]

| Canonical SMILES| C1CCC(CC1)N.C(=O)(O)O[\[2\]](#)[\[3\]](#)[\[6\]](#) |

Table 2: Physical and Chemical Properties of **Cyclohexylamine Carbonate**

Property	Value
Appearance	White crystalline solid [4] [5]
Boiling Point	134.5°C at 760 mmHg [7]
Flash Point	32.2°C [7]
Vapor Pressure	8.07 mmHg at 25°C [7]

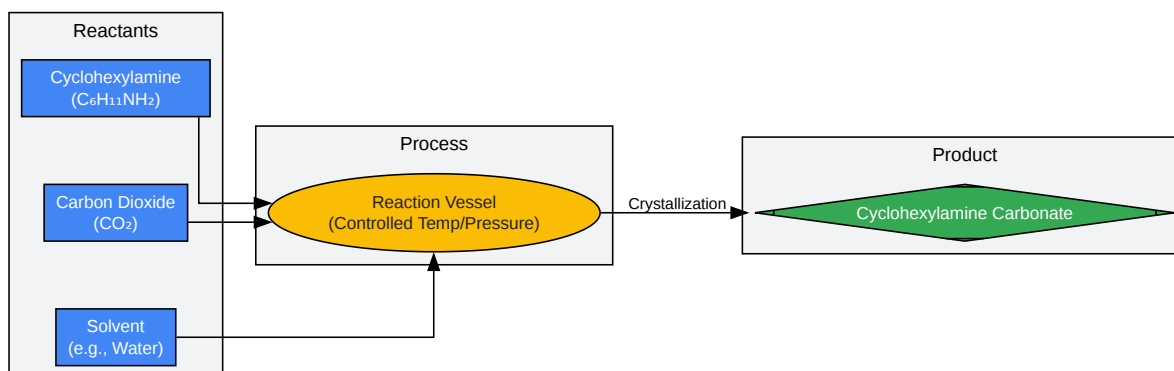
| Solubility | Soluble in water and organic solvents[\[5\]](#) |

Synthesis Methodologies

The synthesis of **cyclohexylamine carbonate** can be achieved through both direct and indirect routes, with the direct method being the most common and atom-economical.

Direct Synthesis

The most prevalent method for synthesizing **cyclohexylamine carbonate** is the direct reaction of cyclohexylamine with carbon dioxide.[\[1\]](#)[\[3\]](#) This reaction can occur spontaneously if cyclohexylamine is exposed to atmospheric CO₂ in the presence of moisture, which forms carbonic acid in-situ.[\[1\]](#) For more controlled industrial production, carbon dioxide gas is bubbled through an aqueous or solvent-based solution of cyclohexylamine.[\[1\]](#)[\[3\]](#)

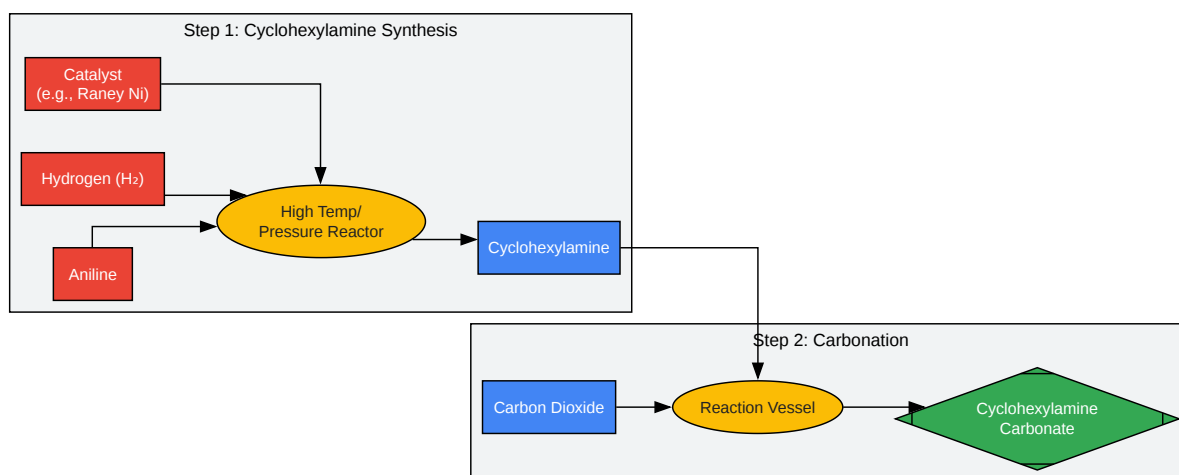


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Caption: Workflow for the direct synthesis of **cyclohexylamine carbonate**.

Indirect Synthesis

Indirect synthesis involves a two-step process: the production of the cyclohexylamine precursor followed by its carbonation. Industrially, cyclohexylamine is often produced via the catalytic hydrogenation of aniline using catalysts like Raney cobalt or nickel at high temperatures and pressures.^[1] The resulting cyclohexylamine is then reacted with carbon dioxide as described in the direct synthesis method.



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Caption: The indirect, two-step pathway for industrial synthesis.

Experimental Protocols

Protocol 1: Direct Synthesis of Cyclohexylamine Carbonate

This protocol describes a generalized laboratory procedure for the direct synthesis of **cyclohexylamine carbonate**.

- Preparation: Dissolve a known quantity of cyclohexylamine in a suitable solvent (e.g., ethanol or water) in a three-necked flask equipped with a gas inlet tube, a magnetic stirrer, and a pH probe. A typical concentration is 15-40% (w/w).^[1]

- **Reaction:** While stirring the solution at room temperature, bubble carbon dioxide gas through the gas inlet tube into the solution.
- **Monitoring:** Monitor the reaction via the pH of the solution. The formation of the carbonate salt will result in a significant change in alkalinity.[1] Continue the CO₂ addition until a suspension of white crystals is formed and the pH stabilizes.
- **Purification:** Collect the resulting white crystalline solid by vacuum filtration.
- **Recrystallization:** Purify the crude product by recrystallizing from a suitable solvent such as ethanol or acetone to achieve high purity.[1]
- **Drying:** Dry the purified crystals under a vacuum to remove any residual solvent.

Protocol 2: Characterization of Surface Adsorption by IR Spectroscopy

This protocol outlines a general method for analyzing the adsorption of **cyclohexylamine carbonate** on a metal surface, relevant to its application as a corrosion inhibitor.

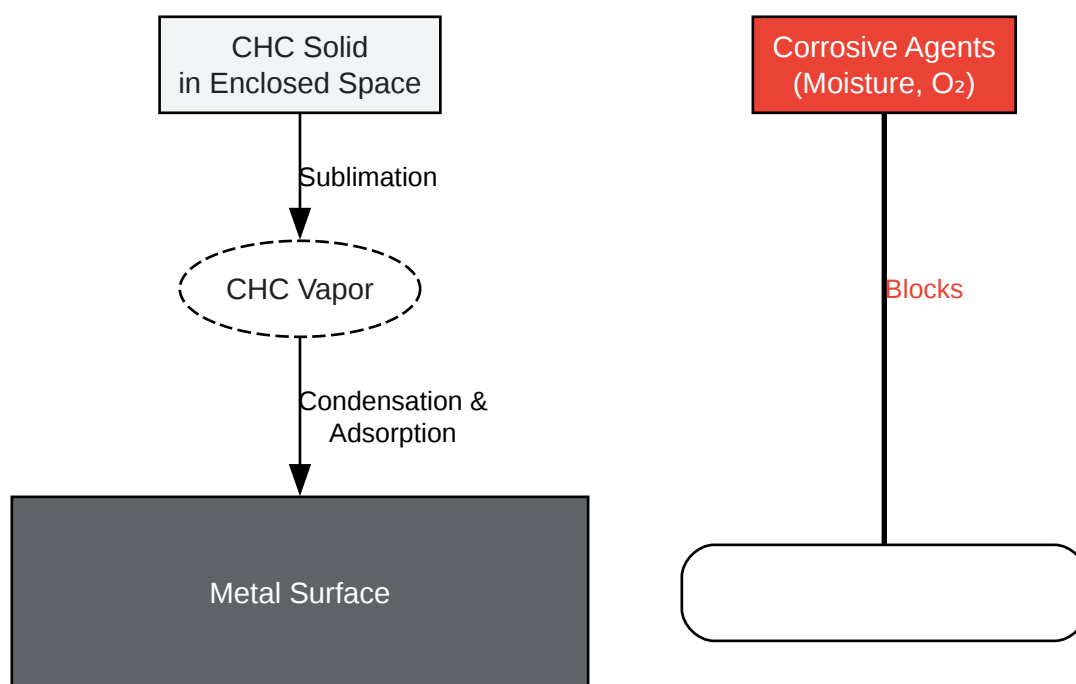
- **Substrate Preparation:** Prepare a metal sample (e.g., Nd-Fe-B magnet alloy) by polishing the surface to a fine finish, rinsing with distilled water, degreasing with acetone, and drying.[8]
- **Exposure:** Place the prepared metal substrate in an enclosed chamber containing a source of **cyclohexylamine carbonate**, allowing the VPI to volatilize and condense onto the metal surface over a set period.
- **FTIR Analysis:** After the exposure period, remove the metal substrate and analyze its surface using a Fourier-transform infrared (FTIR) spectrometer.
- **Data Acquisition:** Record the IR spectrum of the surface. The presence of characteristic peaks for the C-N bond, N-H bonds of the ammonium ion, and C-O bonds of the carbonate ion will confirm the adsorption of the inhibitor onto the metal surface.[1][8]
- **Interpretation:** Compare the spectrum to a reference spectrum of pure **cyclohexylamine carbonate** to confirm the identity of the adsorbed species and analyze any peak shifts,

which can provide insight into the nature of the interaction (physisorption vs. chemisorption).
[8]

Key Chemical Reactions and Mechanisms

Mechanism as a Vapor Phase Corrosion Inhibitor (VPI)

Cyclohexylamine carbonate is a highly effective VPI, particularly for ferrous metals.[1][8] Its mechanism involves sublimation, followed by condensation onto metal surfaces, where it forms a protective molecular film.[1][8] This film acts as a barrier, isolating the metal from corrosive agents like moisture and oxygen.[3][8] The inhibitory action stems from the physisorption of the protonated amine (cyclohexylammonium) onto the negatively charged metal surface, which suppresses the anodic dissolution of the metal.[1][8]



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Caption: Mechanism of action for **cyclohexylamine carbonate** as a VPI.

Catalysis in Organic Synthesis

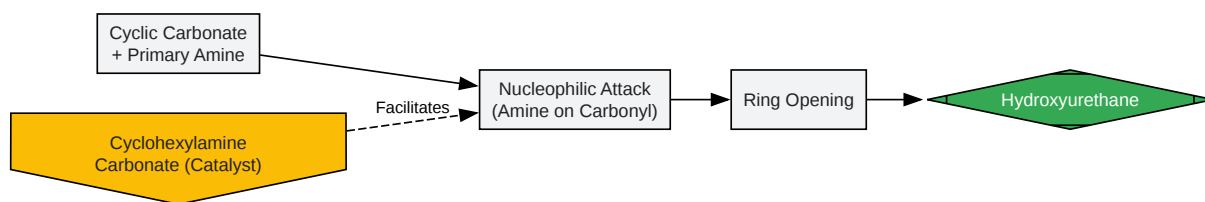
Cyclohexylamine carbonate also functions as a catalyst in certain organic reactions, such as the aminolysis of cyclic carbonates to form hydroxyurethanes.[3] The reaction involves the nucleophilic attack by an amine on the carbonyl carbon of the cyclic carbonate, leading to ring-

opening.[3] **Cyclohexylamine carbonate** demonstrates significant catalytic efficiency in this process.

Table 3: Kinetic Data for Cyclic Carbonate Aminolysis

Catalyst	Temperature	Conversion Rate (24h)	Selectivity for Hydroxyurethane
None	Room Temp	~9%	>90%
Cyclohexylamine carbonate	Room Temp	45-60%	>85%

Data derived from kinetic studies.[3]



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Caption: Catalytic role in the ring-opening of cyclic carbonates.

In addition to catalysis, it serves as a key intermediate in the production of cyclohexanone oxime, a precursor for nylon-6 synthesis.[3] Under specific conditions, it decomposes to release cyclohexylamine, which then participates in the oxime formation reaction.[3]

Conclusion

Cyclohexylamine carbonate is a compound of significant industrial importance, with a straightforward synthesis and well-characterized chemical structure. Its primary roles as a high-performance vapor phase corrosion inhibitor and a valuable intermediate and catalyst in organic synthesis underscore its versatility. The methodologies and data presented in this

guide offer a foundational understanding for researchers and professionals working with this compound, enabling further innovation in materials science and chemical manufacturing.

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